

Monosodium Adipate: A Technical Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: *Hexanedioic acid, sodium salt (1:)*

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Introduction

Monosodium adipate, also known as sodium hydrogen adipate, is the monosodium salt of adipic acid. It is a white, odorless, crystalline powder formed by the partial neutralization of adipic acid, a six-carbon dicarboxylic acid.^[1] Its chemical structure, containing both a carboxylate salt and a free carboxylic acid group, imparts specific properties that make it a compound of interest in various chemical and pharmaceutical applications. This guide provides a detailed overview of the physical and chemical properties of monosodium adipate, experimental protocols for their determination, and a discussion of its relevance in the field of drug development.

Core Physical and Chemical Properties

Quantitative data for monosodium adipate is summarized in the table below. It is important to distinguish this compound from disodium adipate, the fully neutralized salt of adipic acid. Data for monosodium adipate is less abundant in literature, and some properties are inferred from its parent acid, adipic acid.

Property	Value	Source(s)
IUPAC Name	Sodium 5-carboxypentanoate	N/A
Synonyms	Sodium hydrogen adipate, Adipic acid monosodium salt	[1][2]
CAS Number	18996-34-4	[1][2]
Molecular Formula	C ₆ H ₉ NaO ₄	[2]
Molecular Weight	168.124 g/mol	[2]
Appearance	White, odorless powder	[1]
Solubility	Freely soluble in water, soluble in ethanol.	[1]
pKa (of parent acid)	pKa ₁ = 4.41; pKa ₂ = 5.41 (for Adipic Acid at 25°C)	[3][4][5]

Detailed Properties and Characterization

Solubility Profile

Monosodium adipate is described as being freely soluble in water and soluble in ethanol.[1]

The solubility of this compound is governed by several factors critical to pharmaceutical formulation:

- **pH-Dependence:** As the salt of a dicarboxylic acid, its solubility is highly dependent on the pH of the medium. In acidic solutions (pH < pKa₁ of adipic acid, ~4.4), the equilibrium will shift towards the less soluble free adipic acid form. In neutral to basic solutions, it remains in its highly soluble ionized form.
- **Solvent Polarity:** Its ionic nature ensures high solubility in polar protic solvents like water and lower alcohols, while it is expected to have poor solubility in non-polar organic solvents.
- **Temperature:** Generally, the solubility of salts like monosodium adipate in water increases with temperature.

Acidity and Buffering Capacity

The acid-base behavior of monosodium adipate is dictated by the two pKa values of its parent, adipic acid ($\text{pK}_{\text{a}1} \approx 4.41$, $\text{pK}_{\text{a}2} \approx 5.41$).^{[3][4][5]} Monosodium adipate is the conjugate base formed from the first deprotonation. A solution of monosodium adipate in water will have a pH that is influenced by the second dissociation constant ($\text{pK}_{\text{a}2}$), making it an effective buffering agent. Adipic acid itself is known to have excellent buffering capacity in the pH range of 2.5 to 3.0.^[6] Solutions of monosodium adipate can help maintain a stable pH, a crucial attribute for stabilizing pH-sensitive active pharmaceutical ingredients (APIs) in a formulation.

Diagram: Acid-Base Equilibria of Adipic Acid

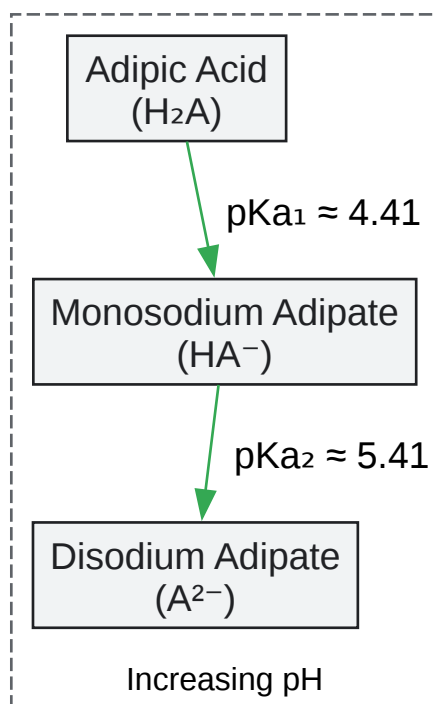


Figure 1: pH-Dependent Species of Adipic Acid

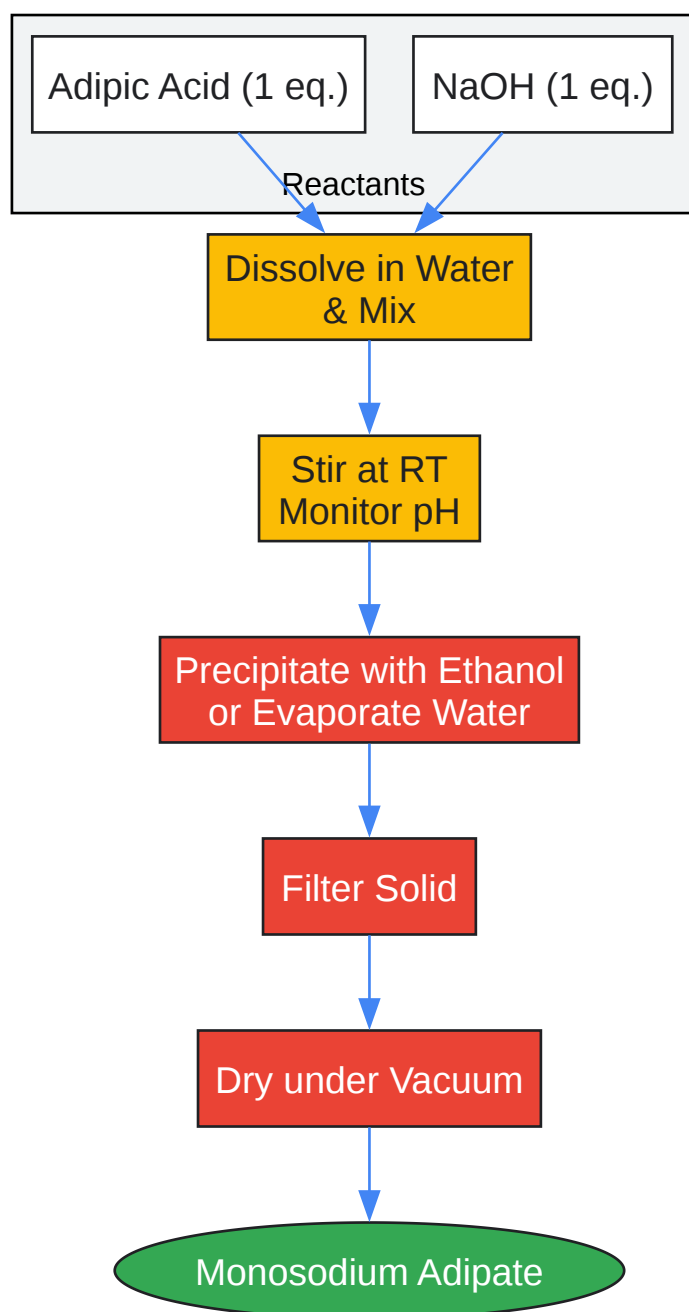


Figure 2: Workflow for Monosodium Adipate Synthesis

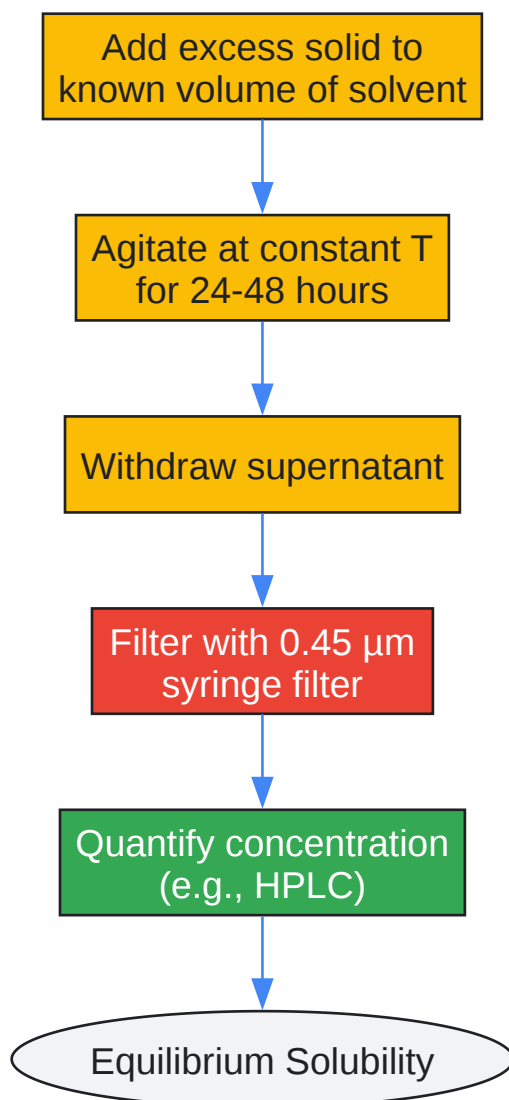


Figure 3: Shake-Flask Solubility Measurement

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